

# Application Notes and Protocols: Pitstop 2 in Host-Pathogen Interaction Studies

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## Compound of Interest

Compound Name: Pitstop 2

Cat. No.: B3026472

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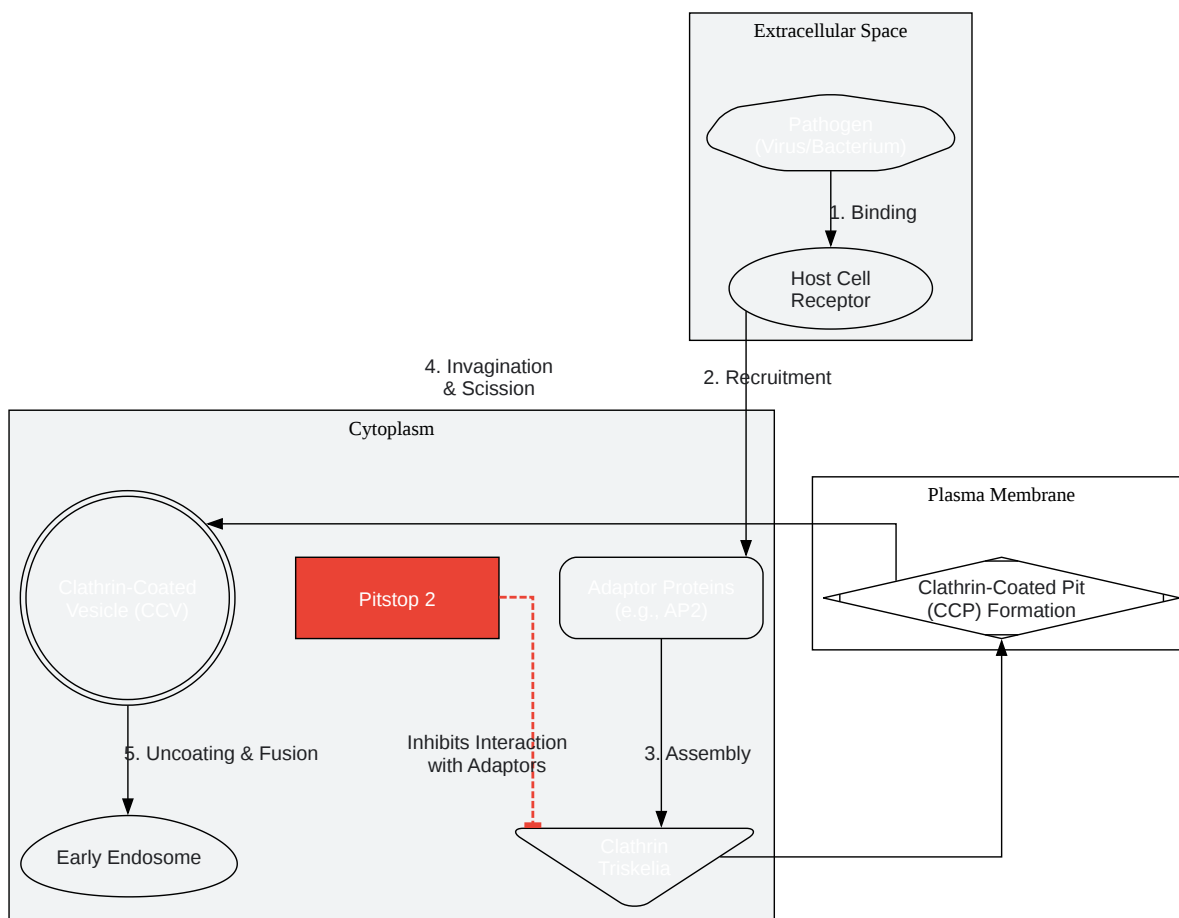
For Researchers, Scientists, and Drug Development Professionals

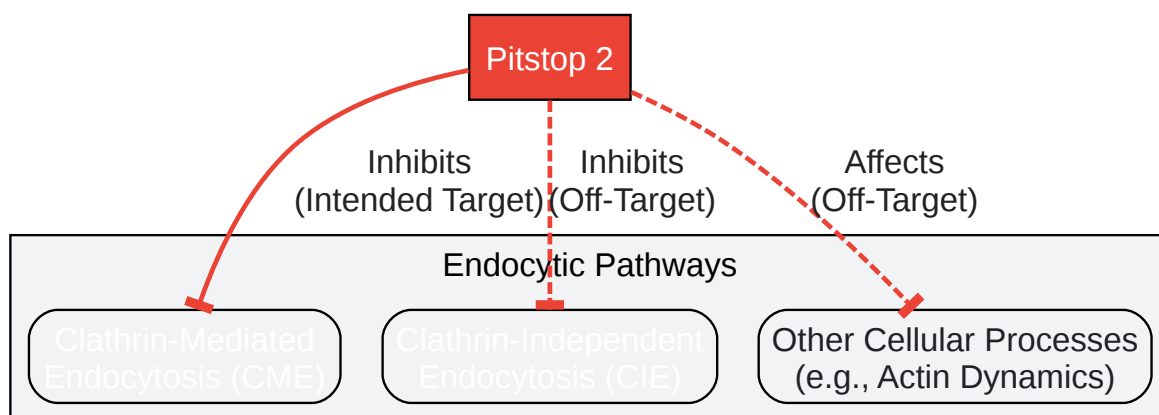
## Introduction

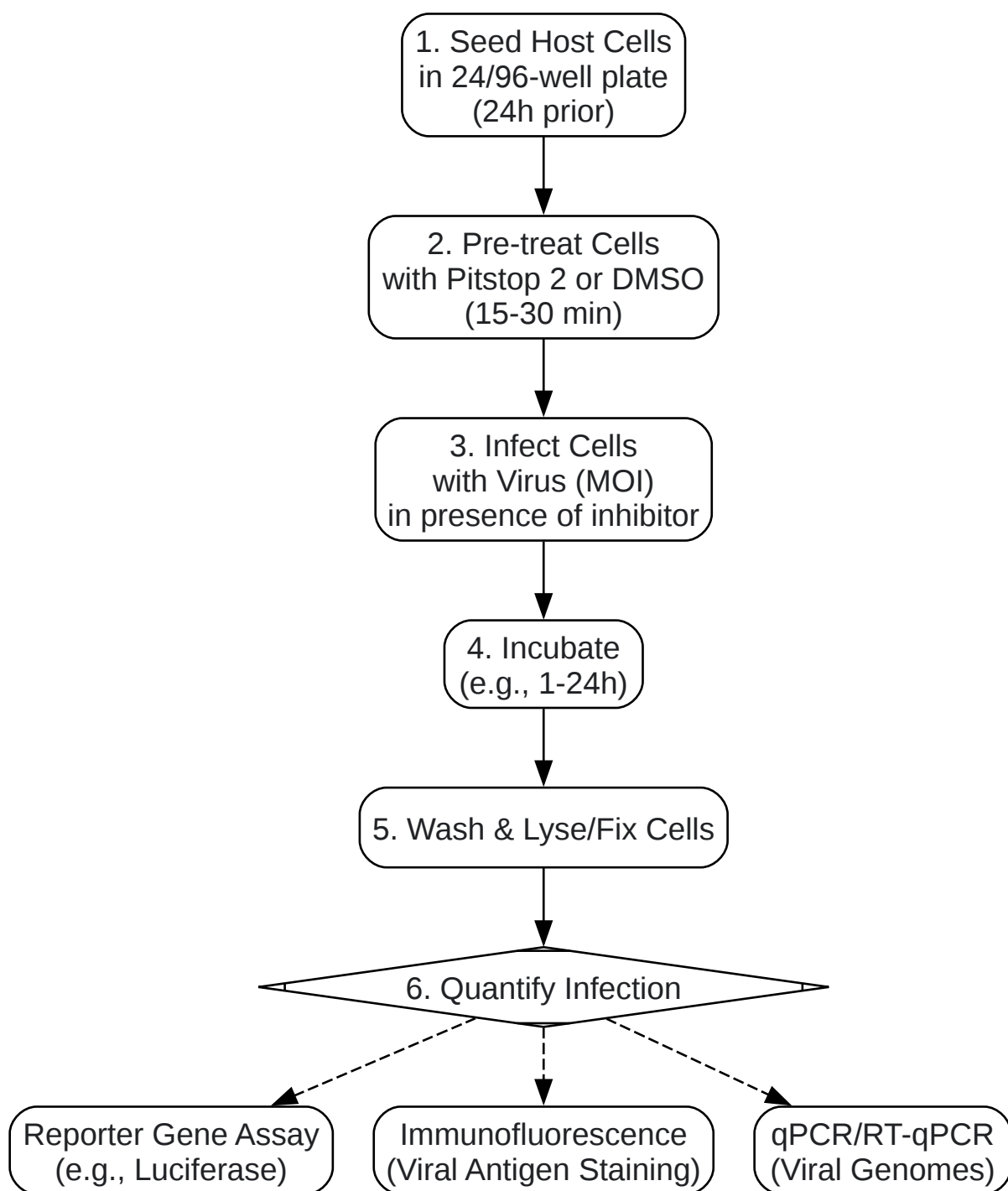
Understanding the mechanisms by which pathogens enter host cells is fundamental to developing effective therapeutic interventions. Many viruses and some intracellular bacteria exploit the host's endocytic machinery, particularly clathrin-mediated endocytosis (CME), to gain entry. Pitstop® 2 is a cell-permeable chemical inhibitor designed to block CME by targeting the N-terminal domain of the clathrin heavy chain, preventing its interaction with adaptor proteins like amphiphysin.[1][2] These application notes provide detailed protocols and critical considerations for using **Pitstop 2** as a tool to investigate the role of endocytosis in viral and bacterial infections.

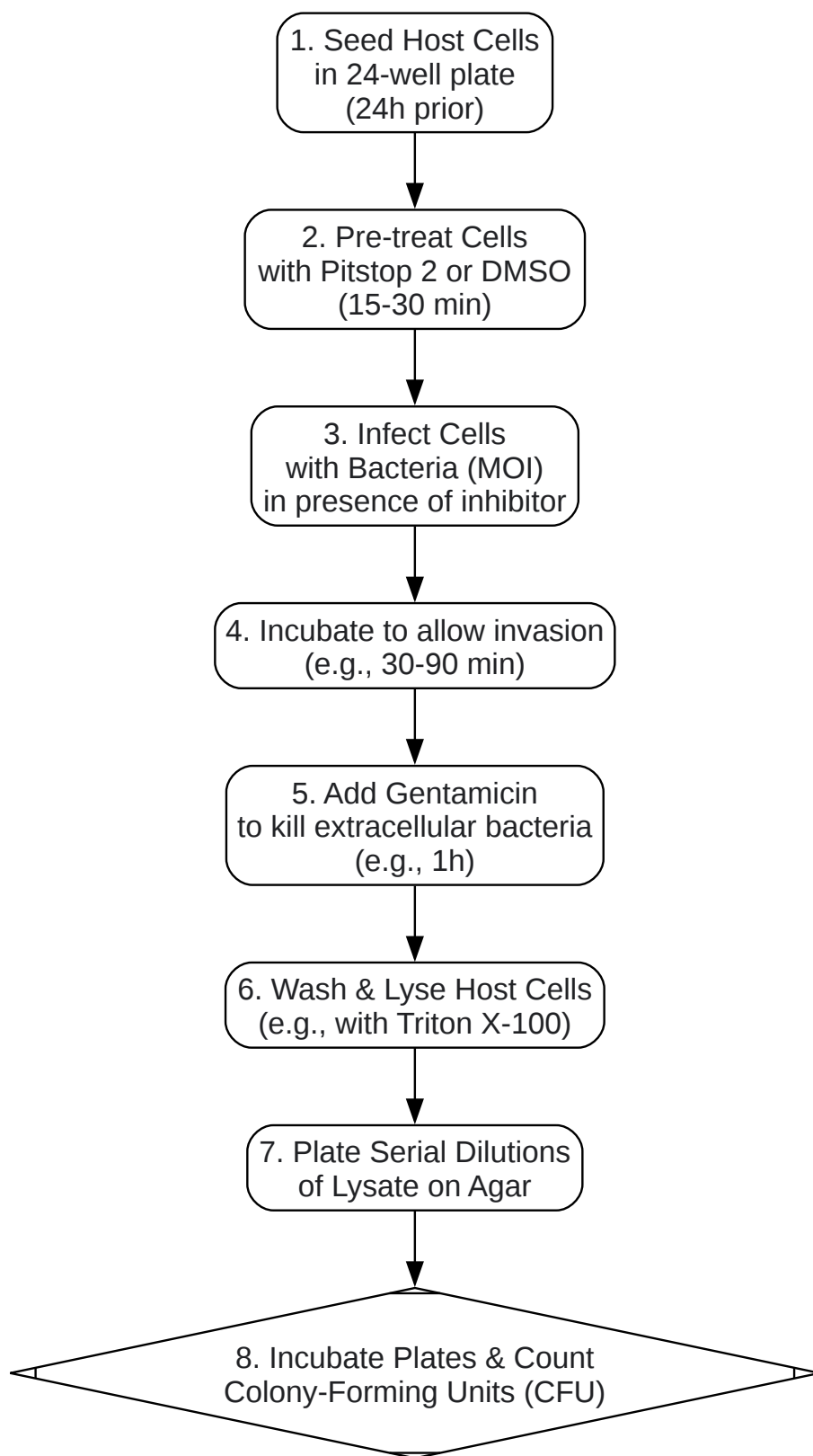
## Mechanism of Action

**Pitstop 2** was developed as a specific inhibitor of CME. It competitively binds to a groove on the clathrin terminal domain, a site required for the recruitment of various accessory proteins containing clathrin-box motifs.[2] By occupying this site, **Pitstop 2** is intended to arrest the formation of clathrin-coated pits, thereby inhibiting the uptake of cargo, including pathogens, that rely on this pathway.









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## References

- 1. Gentamicin protection assay - Wikipedia [en.wikipedia.org]
- 2. wiki.phagocytes.ca [wiki.phagocytes.ca]
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